

# Preliminary Efficacy of Y12196: A Technical Overview

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## Compound of Interest

Compound Name: Y12196

Cat. No.: B13902968

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This technical guide provides a comprehensive summary of the preliminary efficacy studies on **Y12196**, a novel succinate dehydrogenase inhibitor (SDHI). The data presented herein focuses on its antifungal activity, particularly against economically significant plant pathogens. This document details the quantitative efficacy, experimental methodologies, and the core mechanism of action to support further research and development.

## Quantitative Efficacy Data

The fungicidal activity of **Y12196** has been primarily evaluated against *Botrytis cinerea*, the causative agent of gray mold. The following tables summarize the key efficacy data from these preliminary studies.

**Table 1.1: In Vitro Efficacy of Y12196 against Botrytis cinerea Isolates**

| Isolate Cohort  | Number of Isolates | Y12196 EC50 Range (mg/L) | Boscalid EC50 Range (mg/L) | Reference |
|-----------------|--------------------|--------------------------|----------------------------|-----------|
| 2019 Collection | 84                 | 0.284 - 20.147           | 0.097 - 54.162             | [1][2][3] |

EC50 (Effective Concentration 50) is the concentration of a fungicide that inhibits 50% of the mycelial growth.

**Table 1.2: In Vivo Control Efficacy of Y12196 on Strawberry Fruits**

| Treatment<br>(Concentration)                 | Pathogen Isolate | Control Efficacy<br>(%)                 | Reference |
|--|------------------|---|-----------|
| Y12196 (80 mg/L)                             | B05.10           | 65.78                                   | [1]       |
| Boscalid<br>(concentration not<br>specified) | B05.10           | Not specified, but<br>lower than Y12196 | [1]       |

## Experimental Protocols

The following sections detail the methodologies employed in the preliminary efficacy studies of **Y12196**.

### In Vitro Mycelial Growth Inhibition Assay

This assay determines the direct inhibitory effect of **Y12196** on the vegetative growth of the target fungus.

- **Fungal Isolates and Culture:** Isolates of *Botrytis cinerea* are cultured on potato dextrose agar (PDA) plates.
- **Fungicide Stock Solutions:** A stock solution of **Y12196** is prepared in an appropriate solvent, such as dimethyl sulfoxide (DMSO).
- **Amended Media Preparation:** The **Y12196** stock solution is serially diluted and added to molten PDA to achieve a range of final concentrations. Control plates contain the solvent at the same concentration used in the treatment plates.
- **Inoculation:** A mycelial plug (typically 5 mm in diameter) from the leading edge of an actively growing fungal culture is placed in the center of each fungicide-amended and control plate.
- **Incubation:** The plates are incubated in the dark at a controlled temperature (e.g., 20-25°C).

- **Data Collection:** The diameter of the fungal colony is measured at regular intervals. The percentage of mycelial growth inhibition is calculated relative to the growth on the control plates.
- **EC50 Determination:** The EC50 value is calculated by plotting the percentage of inhibition against the logarithm of the fungicide concentration and performing a regression analysis.<sup>[4]</sup>

## In Vivo Fungicide Efficacy Assay on Detached Strawberry Fruits

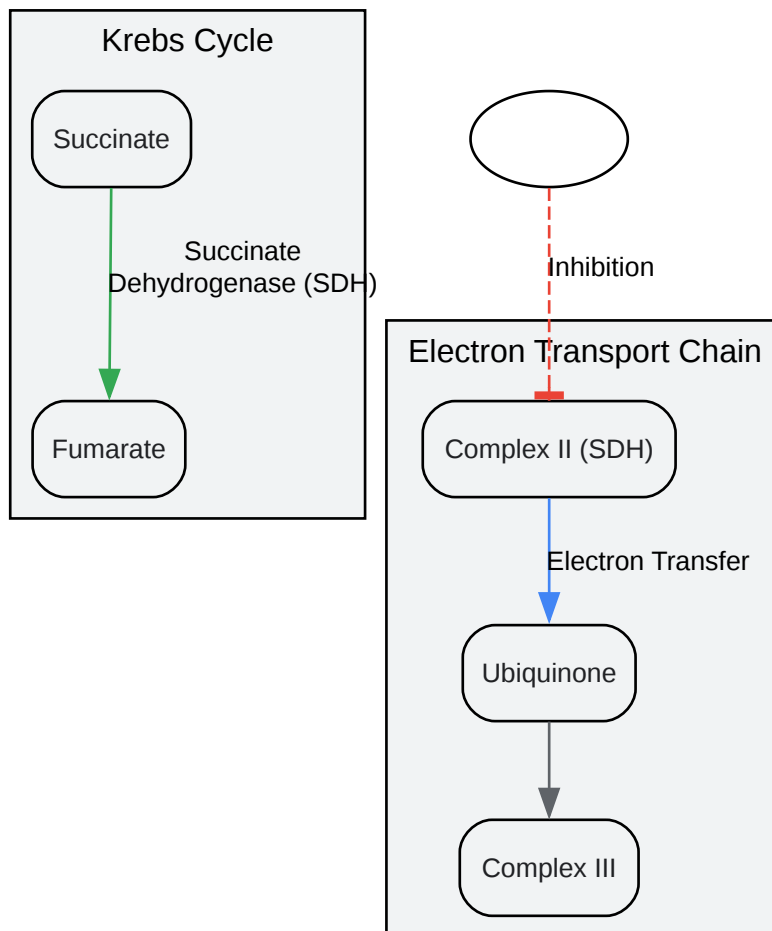
This assay evaluates the protective efficacy of **Y12196** in a system that mimics a post-harvest scenario.

- **Plant Material:** Healthy, unwounded strawberry fruits of a uniform size and ripeness are selected.
- **Fungicide Treatment:** The fruits are sprayed with a solution of **Y12196** at a specified concentration until runoff. Control fruits are treated with a solution containing the solvent only. The fruits are then allowed to air dry.
- **Inoculation:** A mycelial plug or a spore suspension of *Botrytis cinerea* is placed on the surface of each treated and control fruit.
- **Incubation:** The inoculated fruits are placed in a high-humidity chamber at a controlled temperature (e.g., 20°C).
- **Disease Assessment:** The development of gray mold lesions is assessed at regular intervals. The disease incidence and severity are recorded.
- **Efficacy Calculation:** The control efficacy is calculated based on the reduction in disease incidence or severity in the **Y12196**-treated fruits compared to the control fruits.<sup>[1]</sup>

## Visualized Mechanisms and Workflows

The following diagrams illustrate the mechanism of action of **Y12196** and the experimental workflows.

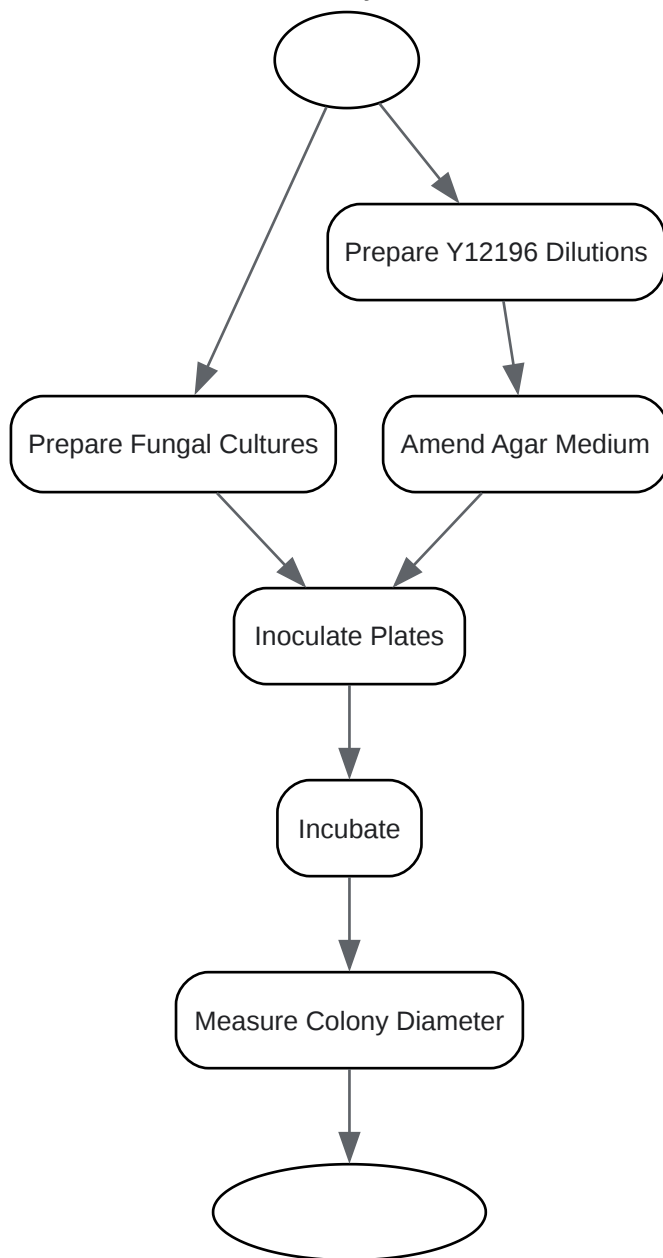
## Mechanism of Action of Y12196



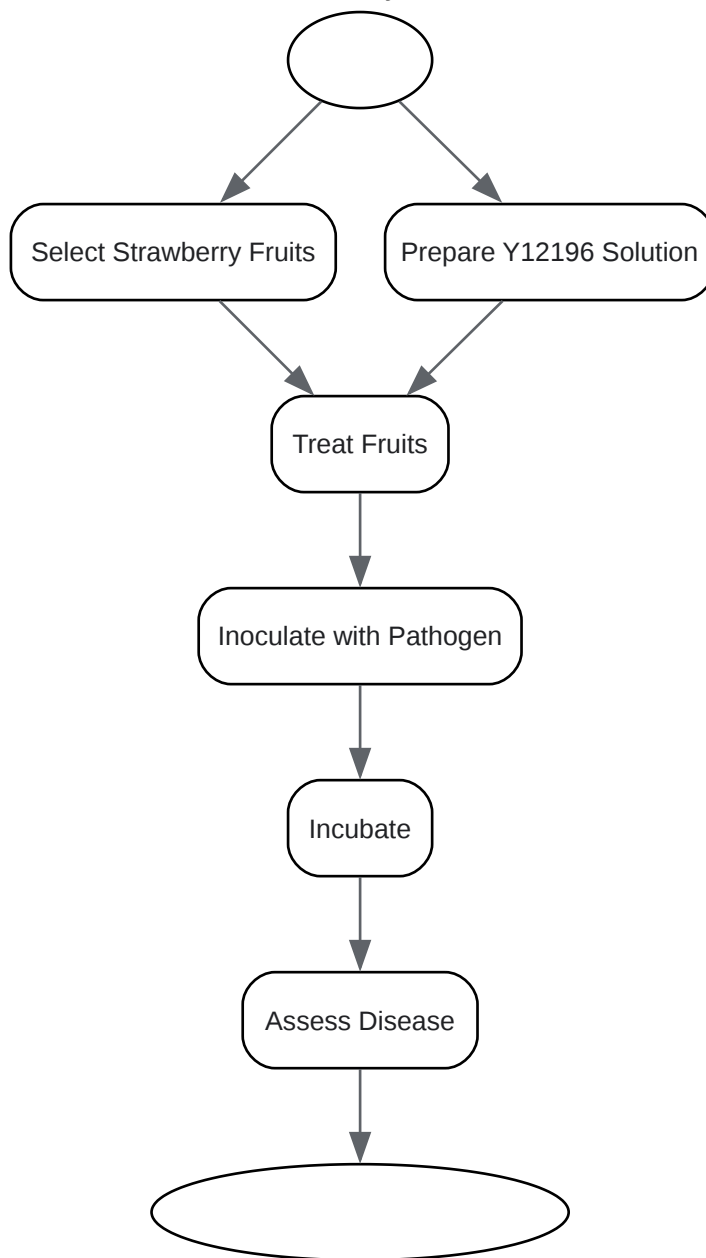
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Mechanism of **Y12196** as an SDH inhibitor.

## In Vitro Efficacy Workflow



## In Vivo Efficacy Workflow



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